

Application Notes and Protocols for L-741,742 Hydrochloride

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Compound of Interest

Compound Name: L 741742

Cat. No.: B1674072

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These application notes provide detailed protocols for the dissolution and preparation of L-741,742 hydrochloride for use in experimental research by scientists and drug development professionals.

Product Information and Solubility

L-741,742 hydrochloride is a potent and highly selective D₄ dopamine receptor antagonist.^[1] For consistent and reproducible experimental results, it is crucial to use the batch-specific molecular weight provided on the product vial and Certificate of Analysis.^[1]

Table 1: Properties and Solubility of L-741,742 Hydrochloride

Property	Value	Reference
Molecular Weight	417.38 g/mol (batch-specific may vary)	[1]
Formula	C ₂₃ H ₂₅ N ₂ ClO·HCl	[1]
Purity	≥98%	[1]
Primary Solvent	Dimethyl sulfoxide (DMSO)	[1]
Maximum Solubility in DMSO	10 mM (4.17 mg/mL)	[1]
Storage of Solid	Room Temperature	[1]
Storage of Stock Solution	-20°C (short-term) or -80°C (long-term)	

Experimental Protocols

Preparation of L-741,742 Hydrochloride Stock Solution (10 mM in DMSO)

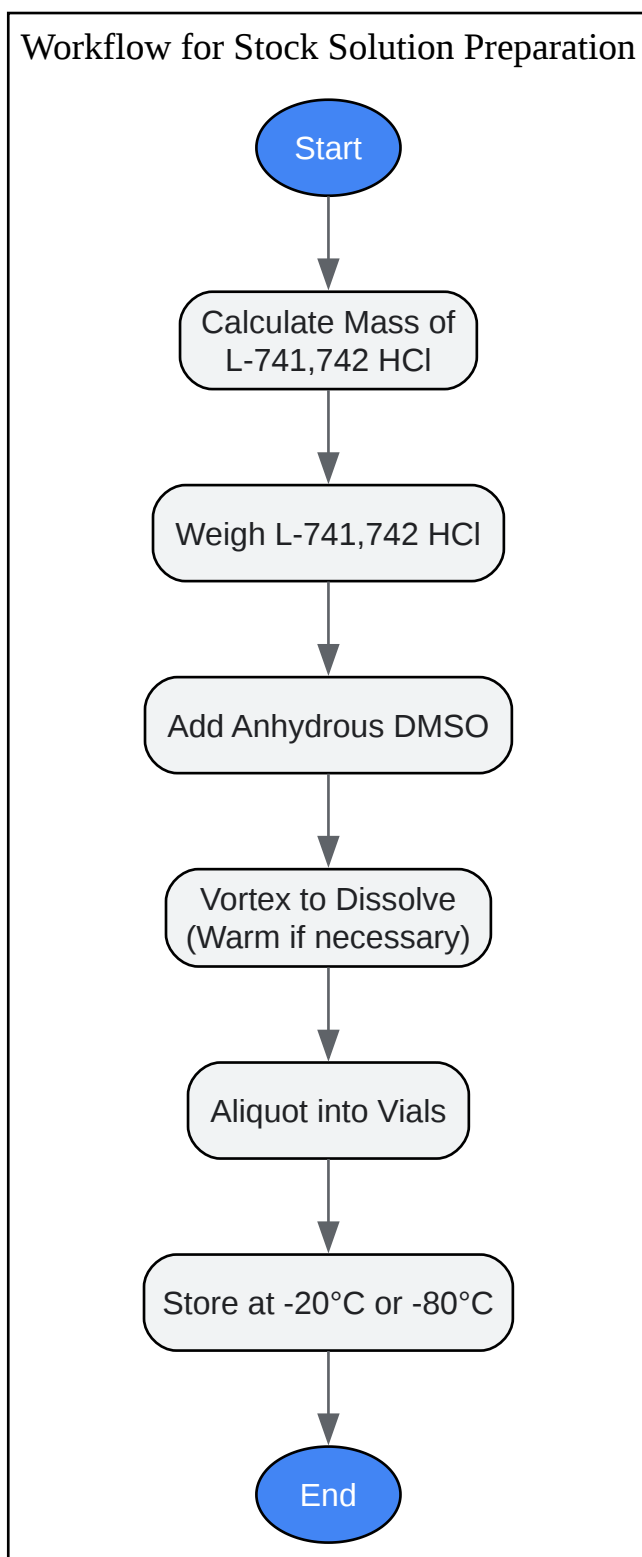
This protocol describes the preparation of a 10 mM stock solution of L-741,742 hydrochloride in DMSO.

Materials:

- L-741,742 hydrochloride powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette and sterile tips
- Vortex mixer

Protocol:

- Calculate the required mass: Using the batch-specific molecular weight (MW), calculate the mass of L-741,742 hydrochloride needed to prepare the desired volume of a 10 mM stock solution.
 - $\text{Mass (mg)} = 10 \text{ mM} \times \text{MW (g/mol)} \times \text{Volume (L)}$
 - Example for 1 mL of 10 mM solution with MW = 417.38 g/mol :
 - $\text{Mass} = 10 \text{ mmol/L} \times 417.38 \text{ g/mol} \times 0.001 \text{ L} = 0.41738 \text{ g} = 4.17 \text{ mg}$
- Weigh the compound: Carefully weigh the calculated amount of L-741,742 hydrochloride powder and place it into a sterile vial.
- Add DMSO: Add the calculated volume of anhydrous DMSO to the vial containing the powder.
- Dissolve the compound: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).



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Preparation of L-741,742 Hydrochloride Stock Solution.

Preparation of Working Solutions for In Vitro Experiments

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer for in vitro assays.

Materials:

- 10 mM L-741,742 hydrochloride stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS, cell culture medium)
- Sterile dilution tubes
- Calibrated pipettes and sterile tips

Protocol:

- Thaw the stock solution: Thaw a vial of the 10 mM L-741,742 hydrochloride stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution with the desired aqueous buffer to achieve the final working concentration.
 - Important: To avoid precipitation, ensure the final concentration of DMSO in the working solution is low (typically <0.5%).
 - Example: To prepare 1 mL of a 10 μ M working solution in cell culture medium:
 - Add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- Mix thoroughly: Gently vortex or pipette up and down to ensure the working solution is homogeneous.
- Use immediately: It is recommended to prepare fresh working solutions for each experiment and use them immediately to avoid potential degradation in the aqueous environment.

Preparation of Formulation for In Vivo Experiments

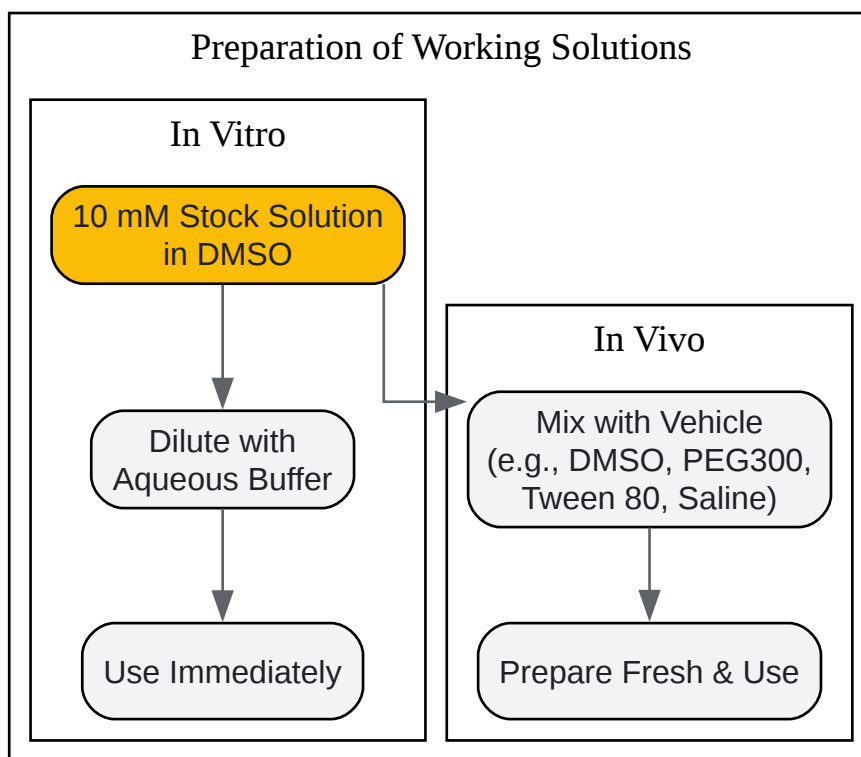
This protocol provides a general guideline for preparing a vehicle for in vivo administration. The specific ratios may need to be optimized depending on the experimental animal and administration route.

Materials:

- 10 mM L-741,742 hydrochloride stock solution in DMSO
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile saline (0.9% NaCl) or sterile water (ddH₂O)
- Sterile tubes
- Calibrated pipettes and sterile tips

Protocol:

- Prepare the vehicle: A common vehicle for in vivo studies can be prepared as follows (example for a 10% DMSO, 40% PEG300, 5% Tween 80, 45% saline formulation):
 - In a sterile tube, add the required volume of the L-741,742 hydrochloride DMSO stock solution.
 - Add PEG300 and mix thoroughly until the solution is clear.
 - Add Tween 80 and mix until the solution is clear.
 - Add saline or sterile water to the final desired volume and mix thoroughly.
- Ensure clarity: The final formulation should be a clear solution. If precipitation occurs, the formulation may need to be adjusted.
- Administer immediately: It is recommended to prepare the in vivo formulation fresh on the day of the experiment and use it promptly.



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Workflow for Preparing In Vitro and In Vivo Solutions.

Stability and Storage Recommendations

- Solid Form: L-741,742 hydrochloride is stable when stored as a solid at room temperature.^[1]
- DMSO Stock Solutions: For long-term stability, store DMSO stock solutions at -80°C. For shorter periods (up to one month), -20°C is acceptable. To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to prepare single-use aliquots.
- Aqueous Solutions: It is not recommended to store aqueous solutions of L-741,742 hydrochloride for more than one day, as the compound's stability in aqueous media has not been extensively characterized. Prepare fresh dilutions for each experiment.

By following these guidelines, researchers can ensure the proper dissolution and handling of L-741,742 hydrochloride, leading to more reliable and reproducible experimental outcomes.

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References

- 1. rndsystems.com [rndsystems.com]
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